

# Benzyl acrylate chemical properties and CAS number 2495-35-4

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An In-depth Technical Guide to Benzyl Acrylate (CAS 2495-35-4)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and key applications of **benzyl acrylate** (CAS Number: 2495-35-4). The information is intended to support research, development, and drug delivery applications involving this versatile aromatic acrylate monomer.

### **Core Chemical and Physical Properties**

**Benzyl acrylate** is a colorless, transparent liquid with a mild, sweet, floral odor.[1][2] It is an acrylate ester formed from acrylic acid and benzyl alcohol.[1] While poorly soluble in water, it is miscible with many common organic solvents.[3][4] Its key physical and chemical properties are summarized below.



Property	Value	Source(s)
CAS Number	2495-35-4	[5][6]
Molecular Formula	C10H10O2	[2][5]
Molar Mass	162.19 g/mol	[5]
Appearance	Colorless, transparent liquid	[1][3]
Density	1.06 - 1.08 g/cm <sup>3</sup>	[7][8]
Boiling Point	110-111 °C at 8 mmHg	
Melting Point	214-216 °C (Note: This appears anomalous and may refer to a polymer)	
Flash Point	111 °C at 8 mmHg	
Refractive Index	~1.513 - 1.518	[8][9]
Vapor Pressure	11.2 Pa at 25 °C	
Solubility	Poorly soluble in water; Miscible with organic solvents. [2][3]	[2][3]
Inhibitor	Typically stabilized with Monomethyl ether hydroquinone (MEHQ).[2][7] [10]	[2][7][10]

### **Spectroscopic Data**

Spectroscopic data for **benzyl acrylate** are available, which are crucial for its identification and characterization in experimental settings.

 NMR Spectroscopy: Both ¹H NMR and ¹³C NMR spectral data have been recorded for benzyl acrylate.[5][11][12] Deuterated benzyl acrylate-d3 is also used for mechanistic and kinetic isotope effect studies.[13]



- Infrared (IR) Spectroscopy: FTIR and ATR-IR spectra are available for structural analysis.[5]
   [12]
- Mass Spectrometry (MS): Mass spectrometry data is available for molecular weight confirmation and fragmentation analysis.[5][14]

### **Experimental Protocols**

Detailed methodologies are critical for the successful application and study of **benzyl acrylate**.

### Synthesis of Benzyl Acrylate via Transesterification

This protocol describes the synthesis of **benzyl acrylate** from methyl methacrylate and benzyl alcohol.[3]

#### Materials:

- · Methyl methacrylate
- Benzyl alcohol
- 2,6-di-tert-butyl-4-methylbenzenesulfonic acid magnesium (catalyst)
- Activated 5Å molecular sieves
- Copper(I) dimethyldithiocarbamate (polymerization inhibitor)
- Dimethyl sulfoxide (DMSO)
- n-Hexane and Ethyl Acetate (EtOAc) for chromatography

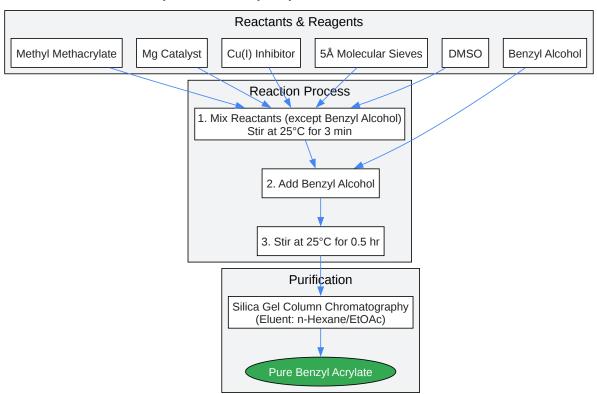
#### Methodology:

- To a dry reaction flask, add methyl methacrylate (14 mmol), 2,6-di-tert-butyl-4-methylbenzenesulfonic acid magnesium (0.10 mmol), activated 5Å molecular sieves (400 mg), copper(I) dimethyldithiocarbamate (0.0040 mmol), and dimethyl sulfoxide (0.20 mmol).
   [3]
- Stir the resulting mixture at 25°C for 3 minutes.[3]



- Add benzyl alcohol to the reaction mixture.[3]
- Continue stirring at 25°C for 30 minutes.[3]
- Upon completion, the reaction mixture is purified directly by silica gel column chromatography using a mixture of n-hexane and EtOAc as the eluent to yield the pure benzyl acrylate product.[3]

#### Synthesis of Benzyl Acrylate via Transesterification





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A workflow for the synthesis of **benzyl acrylate**.[3]

### Free-Radical Polymerization of Benzyl Acrylate

**Benzyl acrylate** readily undergoes free-radical polymerization to form poly(**benzyl acrylate**). [1][11] This can be initiated by thermal initiators like benzoyl peroxide (BP) or azobisisobutyronitrile (AIBN), or by UV light.[1][4][11]

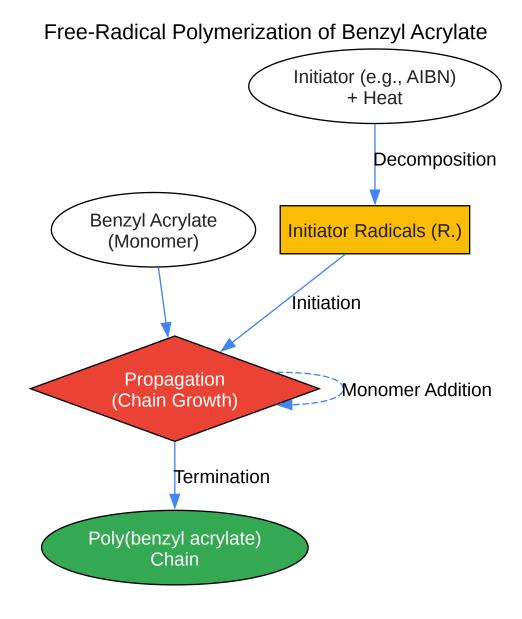
#### Materials:

- Benzyl acrylate (monomer)
- Benzoyl peroxide or AIBN (initiator)
- An appropriate solvent (e.g., toluene, if solution polymerization is desired)

#### Methodology:

- Dissolve the desired amount of initiator (e.g., benzoyl peroxide) in the benzyl acrylate monomer.[11]
- If conducting solution polymerization, add the solvent to the mixture.
- Heat the reaction mixture to a specific temperature (e.g., 55-65°C for AIBN) under an inert atmosphere (e.g., nitrogen or argon) to initiate polymerization.[11]
- Maintain the temperature for a set period to allow the polymer chains to grow. The reaction
  can be monitored by techniques like NMR to determine monomer conversion.[11]
- Terminate the reaction by cooling and precipitate the resulting polymer in a non-solvent like methanol.
- Filter and dry the poly(benzyl acrylate) product.





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The process of free-radical polymerization.

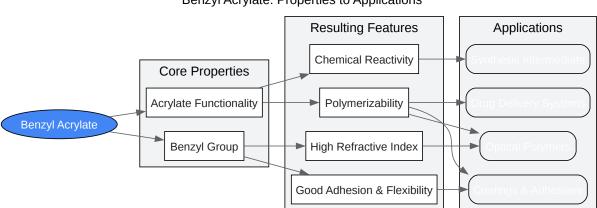
### **Applications in Research and Development**

The unique properties of **benzyl acrylate**, particularly the presence of the benzyl group, make it valuable in several fields.

• High Refractive Index Polymers: The benzyl group enhances the refractive index and glass transition temperature of polymers.[3] Consequently, **benzyl acrylate** is a key monomer used in the synthesis of high refractive index polyacrylates for optical applications.[3][4][9]



- Coatings and Adhesives: It is used to prepare acrylic resins that are widely utilized in coatings and adhesives, where it can enhance gloss, flexibility, and chemical resistance.[1]
   [9]
- Organic and Medicinal Chemistry: Benzyl acrylate serves as a reagent and intermediate in organic synthesis. For instance, it has been used in the preparation of selective glutamate carboxypeptidase II (GCP-II) inhibitors.[3][4]
- Drug Delivery Systems: The monomer is considered important in the development of drug delivery systems, such as nanoparticles and liposomes.[1]



Benzyl Acrylate: Properties to Applications

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Relationship between properties and applications.

## Safety and Handling

Benzyl acrylate requires careful handling due to its potential hazards.

• Hazards: It is classified as an irritant to the skin, eyes, and respiratory system.[5][7][10] It is also considered toxic to aquatic life with long-lasting effects.[7][10]



- Polymerization Hazard: The product can polymerize spontaneously if not stabilized, especially when exposed to heat, UV radiation, or initiators.[7] This can lead to a temperature and pressure increase that may rupture containers.[7] It is typically supplied with an inhibitor like MEHQ to prevent this.[7]
- Handling Precautions: Use in a well-ventilated area, preferably in a chemical fume hood.[7]
   [15] Wear suitable personal protective equipment (PPE), including impervious gloves, safety glasses, and protective clothing.[7] Avoid contact with skin and eyes.[10][15]
- Storage: Store in a cool, dry, dark, and well-ventilated place away from heat, ignition sources, oxidizing agents, and acids.[1][7] Keep the container tightly sealed.[7]

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